

# Navigating the Safe Disposal of Tridecanedioic Acid: A Comprehensive Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tridecanedioic acid	
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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the proper disposal of **tridecanedioic acid**, a dicarboxylic acid used in various research and manufacturing applications. Adherence to these protocols is critical for minimizing environmental impact and safeguarding laboratory personnel.

# **Quantitative Data Summary**

The following table summarizes key physical and chemical properties of **tridecanedioic acid**, facilitating quick reference for handling and storage.

Property	Value	
Chemical Formula	C13H24O4	
Molecular Weight	244.33 g/mol	
CAS Number	505-52-2	
Appearance	White to pale yellow-red crystal or powder	
Melting Point	113°C	
Solubility	Not soluble in water	



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### **Hazard Assessment and Safety Precautions**

Safety data sheets present varied classifications for **tridecanedioic acid**, with some identifying it as a skin and eye irritant, while others do not classify it as a hazardous substance.[1][2] Given this discrepancy, it is prudent to handle **tridecanedioic acid** as a potentially hazardous material.

Personal Protective Equipment (PPE):

Before handling **tridecanedioic acid**, all personnel must be equipped with the following PPE to prevent exposure:

- Safety Goggles: To protect against eye contact.
- Chemical-Resistant Gloves: To prevent skin contact.
- · Lab Coat: To protect clothing and skin.

# **Step-by-Step Disposal Protocol**

The following protocol outlines the recommended procedure for the safe disposal of **tridecanedioic acid**. This process is designed to comply with general safety standards; however, always consult and adhere to your institution's specific safety protocols and local, state, and federal regulations.

- 1. Waste Collection:
- Collect waste tridecanedioic acid in a dedicated, properly labeled, and sealed container.
- The container must be compatible with the chemical.
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.[2]
- 2. Labeling:
- Clearly label the waste container with "Hazardous Waste," the chemical name "Tridecanedioic Acid," and any associated hazard warnings (e.g., "Irritant").[2]
- 3. Storage of Waste:







- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area must be secure, well-ventilated, and situated away from incompatible materials.

#### 4. Professional Disposal:

- Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[2]
- Provide the waste disposal company with the Safety Data Sheet (SDS) for tridecanedioic acid.[2]
- Alternatively, it may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[3]

#### 5. Accidental Spills:

- In the event of a spill, absorb the material with an inert, non-combustible absorbent such as vermiculite or dry sand.[2]
- Collect the absorbed material and any contaminated surfaces into a sealed container for disposal as hazardous waste.[2]
- Ensure the area of the spill is well-ventilated.[2]

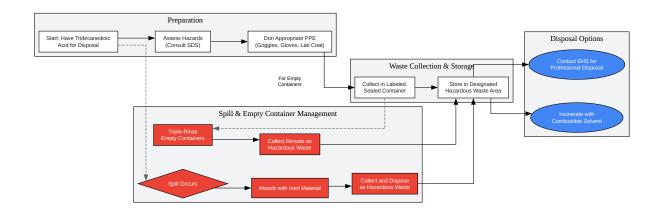
#### 6. Empty Containers:

- Empty containers that previously held **tridecanedioic acid** should be triple-rinsed with a suitable solvent.
- The rinsate from this process must be collected and disposed of as hazardous waste.[2]
- Once thoroughly cleaned, the container can be disposed of in accordance with institutional guidelines for non-hazardous waste or recycled if appropriate.

## **Disposal Workflow Diagram**

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **tridecanedioic acid**.





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# References

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